Atrazine-2-ethoxy solubility and stability

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Atrazine-2-ethoxy*
CAS No.:	*126919-71-9*
Cat. No.:	*B177272*

Get Quote

An In-depth Technical Guide on the Solubility and Stability of Atrazine

A Note on Nomenclature: This guide focuses on the chemical compound Atrazine (IUPAC name: 6-chloro-N2-ethyl-N4-(propan-2-yl)-1,3,5-triazine-2,4-diamine). The term "**Atrazine-2-ethoxy**" is not a standard designation found in peer-reviewed literature or chemical databases. The primary transformation of atrazine at the 2-position involves the substitution of the chlorine atom with a hydroxyl group, forming Hydroxyatrazine. This guide will provide a comprehensive overview of the solubility and stability of the parent compound, Atrazine, which is critical for understanding its environmental fate and behavior.

Introduction

Atrazine is a selective triazine herbicide used extensively in agriculture to control broadleaf and grassy weeds in crops like corn, sorghum, and sugarcane.[1][2] Its widespread application has made it one of the most commonly detected herbicides in surface and groundwater.[1] Consequently, a thorough understanding of its solubility and stability is paramount for researchers, environmental scientists, and drug development professionals involved in assessing its environmental risk, toxicological impact, and potential for remediation.

© 2026 BenchChem. All rights reserved.

This technical guide offers a detailed examination of the factors governing the solubility of atrazine in various media and the multifaceted pathways of its degradation, including chemical hydrolysis, photolysis, and microbial metabolism. By synthesizing data from authoritative sources, this document provides field-proven insights and detailed experimental protocols to support advanced research and development.

Part 1: Physicochemical Properties and Solubility Profile

The environmental transport and bioavailability of atrazine are fundamentally dictated by its physicochemical properties, particularly its solubility in aqueous and organic media.

Core Physicochemical Data

A summary of atrazine's key physical and chemical properties is presented below. These values are essential for modeling its environmental distribution and interaction with biological systems.

Property	Value	Reference
IUPAC Name	6-chloro-N2-ethyl-N4-(propan-2-yl)-1,3,5-triazine-2,4-diamine	[1]
Molecular Formula	$C_8H_{14}ClN_5$	[3]
Molecular Weight	215.69 g/mol	[4][5]
Physical State	Colorless / White Crystalline Powder	[2][3]
Melting Point	173-177 °C	[4][6]
Water Solubility	34.7 mg/L (at 22 °C)	[4]
pKa	1.68	[4]
Log Kow (Octanol/Water)	2.60	[4]

Solubility in Diverse Solvents

© 2026 BenchChem. All rights reserved.

Atrazine exhibits low solubility in water, a characteristic that contributes to its persistence in soil and potential for runoff into aquatic systems.[1] Its solubility is significantly higher in various organic solvents. For practical laboratory applications, stock solutions are typically prepared in solvents like Dimethyl Sulfoxide (DMSO) before further dilution in aqueous buffers.[7]

Solvent	Solubility (at 25-27 °C)	Reference
Water	~35 mg/L	[4]
Dimethyl Sulfoxide (DMSO)	~183,000 mg/L (~20 mg/mL)	[4][7]
Chloroform	52,000 mg/L	[4]
Ethyl Acetate	28,000 mg/L	[4]
Methanol	18,000 mg/L	[4]
Ethanol	~1 mg/mL	[7]
n-Hexane	110 mg/L	[4]

Causality in Experimental Design: The choice of solvent is critical. For toxicological assays in aqueous media, a high-concentration stock in DMSO is prepared first. This is because direct dissolution in buffer is slow and may not reach the desired concentration. The DMSO stock is then diluted to the final working concentration, ensuring the final DMSO percentage is low enough (typically <0.1%) to not interfere with the biological system.[7]

Experimental Protocol: Aqueous Solubility Determination (Shake-Flask Method)

This protocol outlines a standardized method for determining the water solubility of atrazine, ensuring a self-validating and reproducible workflow.

Methodology:

- Preparation: Add an excess amount of solid, crystalline atrazine to a known volume of deionized, buffered water (e.g., pH 7) in a glass flask. The excess solid is crucial to ensure saturation is achieved.

© 2026 BenchChem. All rights reserved.

- Equilibration: Seal the flask and place it in a constant-temperature shaker bath (e.g., 25 °C). Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute. Preliminary kinetic tests should be run to determine the minimum time to reach equilibrium.

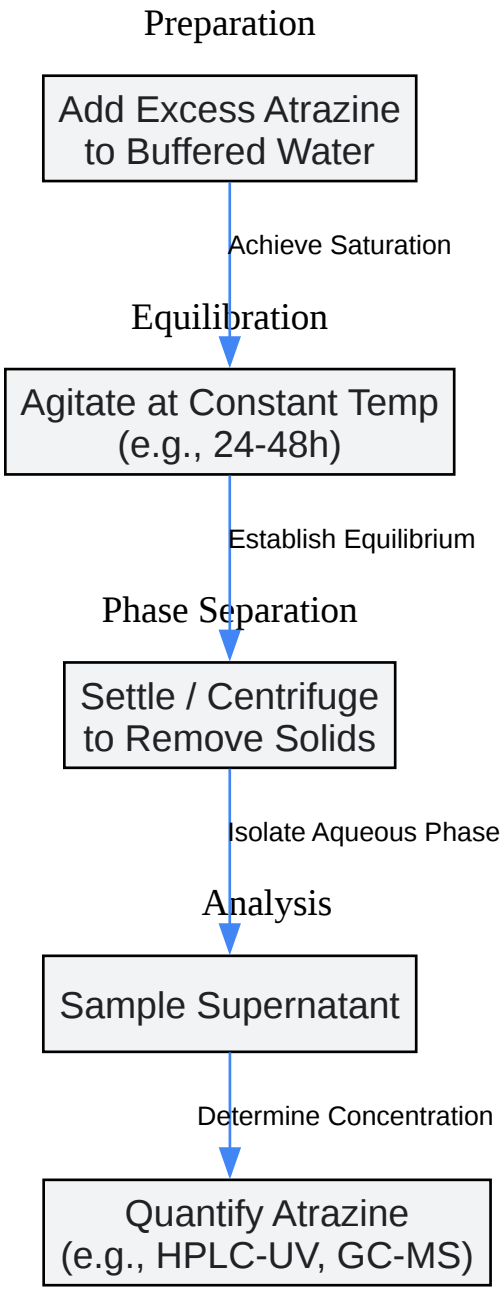
- Phase Separation: After equilibration, cease agitation and allow the solution to stand at the constant temperature for at least 24 hours to permit the settling of undissolved particles. Centrifugation or filtration (using a filter material that does not adsorb the analyte) can be used to ensure complete removal of solids.

- Sampling: Carefully extract an aliquot of the clear, supernatant aqueous phase.

- Quantification: Analyze the concentration of atrazine in the aliquot using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV) or Gas Chromatography-Mass Spectrometry (GC-MS).[8]

- Validation: Repeat the process with at least two other flasks to ensure the results are reproducible. The concentration should be consistent across all samples, confirming that saturation was achieved and maintained.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for Shake-Flask Solubility Determination.

Part 2: Stability and Degradation Pathways

The persistence of atrazine in the environment is a balance of its inherent stability and its susceptibility to various degradation processes. The half-life of atrazine can range from days to

© 2026 BenchChem. All rights reserved.

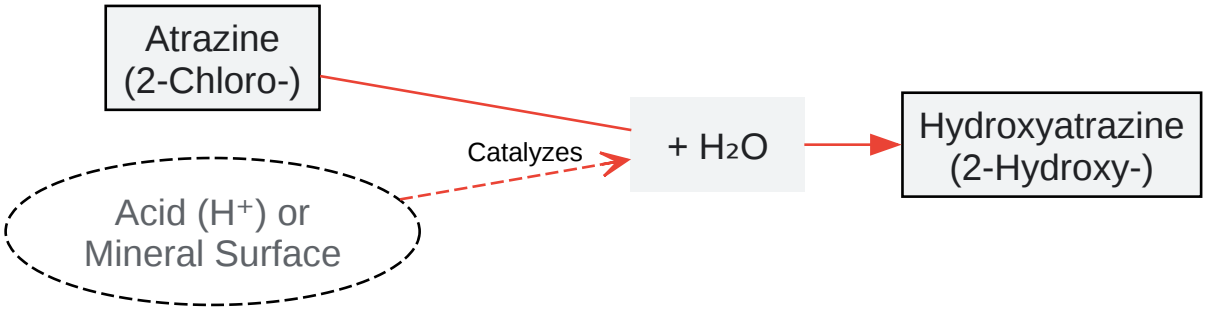
years depending on environmental conditions.[9][10]

Chemical Stability: Hydrolysis

Hydrolysis is a primary abiotic degradation pathway for atrazine, especially in acidic aqueous environments.[11] The process involves the nucleophilic substitution of the chlorine atom at the C-2 position of the triazine ring with a hydroxyl group, yielding the non-phytotoxic metabolite, hydroxyatrazine.[12][13]

Mechanism:

- The reaction is catalyzed by protons (acid-catalyzed hydrolysis), with reaction rates increasing at lower pH.[14]
- Mineral surfaces in soil and sediments, such as clays and manganese oxides (e.g., birnessite), can also catalyze hydrolysis, as well as N-dealkylation.[14]
- The overall reaction can be described as: Atrazine ($C_8H_{14}ClN_5$) + H_2O → Hydroxyatrazine ($C_8H_{15}N_5O$) + HCl



Click to download full resolution via product page

Caption: Atrazine Hydrolysis Pathway.

Photolytic Stability: Photodegradation

Atrazine can be degraded by sunlight in a process known as photolysis. This can occur through two main mechanisms:

© 2026 BenchChem. All rights reserved.

- Direct Photolysis: The atrazine molecule directly absorbs ultraviolet (UV) radiation, leading to its decomposition. This process is significant in surface waters.[15]

- Indirect Photolysis: Other substances in the water, such as humic acids or nitrates, absorb solar energy and produce reactive species (e.g., hydroxyl radicals) that then degrade atrazine.[9] This is often the dominant mechanism in natural aquatic environments.[9]

Photodegradation yields a variety of products through dechlorination, dealkylation, and oxidation reactions, including hydroxyatrazine, deethylatrazine (DEA), and deisopropylatrazine (DIA).[16][17][18] Advanced oxidation processes (AOPs) using UV in combination with hydrogen peroxide (H_2O_2) or ozone can dramatically accelerate this degradation, achieving complete removal in minutes.[18][19]

Microbial Stability: Biodegradation

The most significant route for atrazine dissipation in soil and water is biodegradation by microorganisms.[20] Bacteria and fungi have evolved specific enzymatic pathways to utilize atrazine as a source of carbon and/or nitrogen.[21][22]

Key Microbial Pathways:

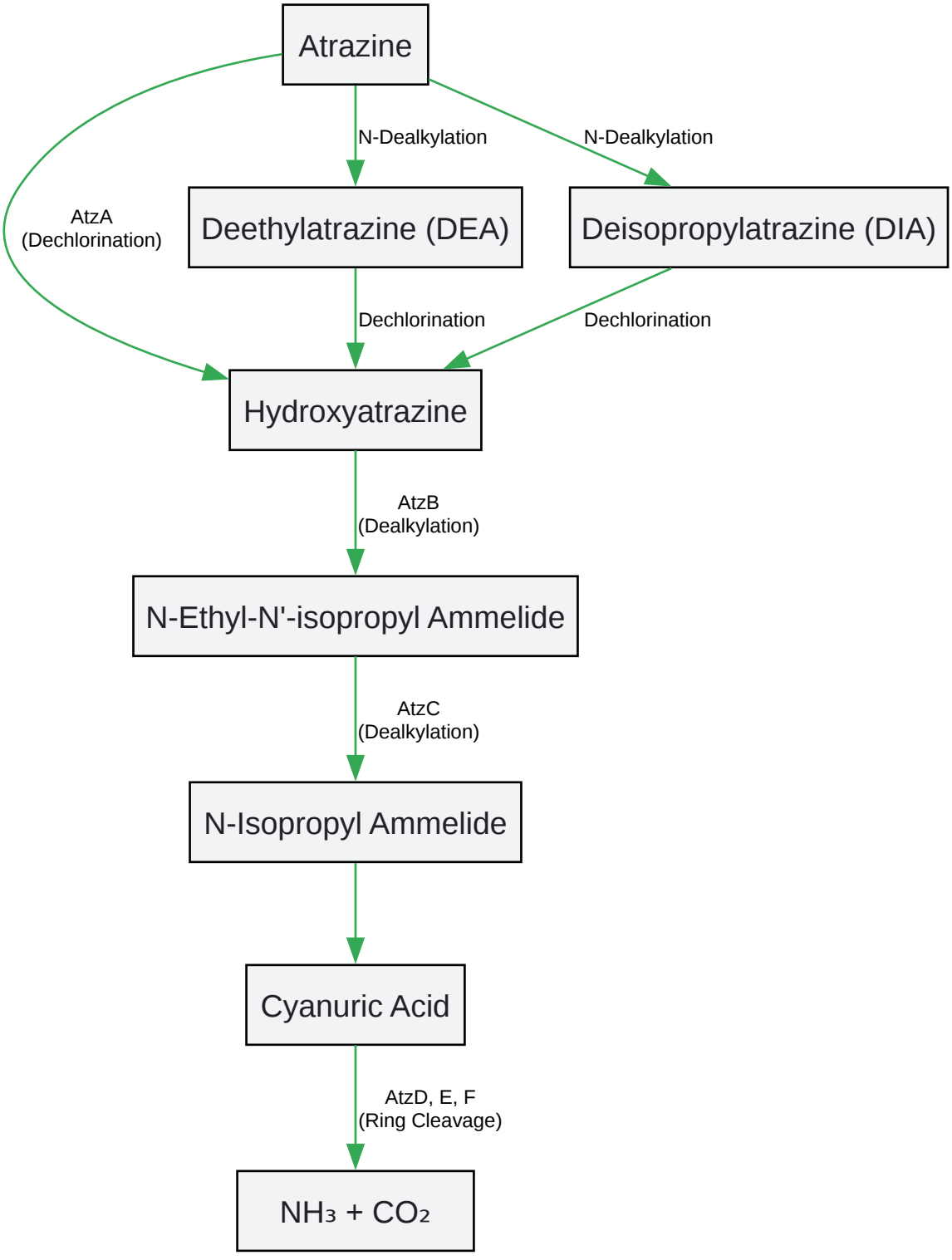
- Hydrolytic Dechlorination: This is often the initial and rate-limiting step in aerobic degradation. The enzyme AtzA (a chlorohydrolase) replaces the chlorine atom with a hydroxyl group to form hydroxyatrazine.[23] This step detoxifies the compound.

- N-Dealkylation: The ethyl and isopropyl side chains are sequentially removed by the hydrolase enzymes AtzB and AtzC.[1] This can occur before or after dechlorination, leading to metabolites like DEA and DIA.[20]

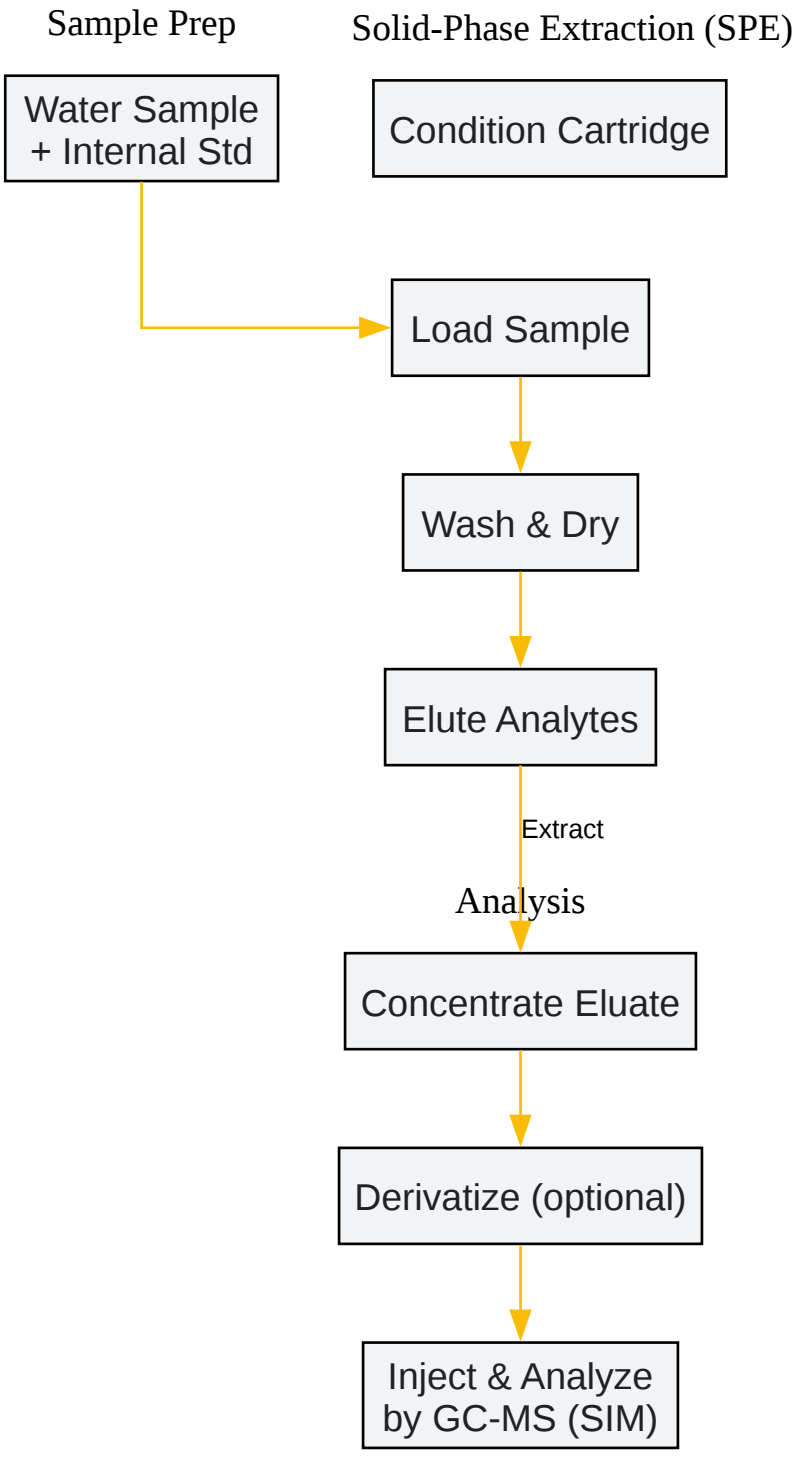
- Ring Cleavage: All pathways typically converge on the formation of cyanuric acid.[21][23] The enzyme AtzD then opens the triazine ring, which is further metabolized by AtzE and AtzF into ammonia and carbon dioxide.[24]

The presence and abundance of microbes containing the atz genes strongly influence the degradation rate in soil.[24] Soils with a history of atrazine application often exhibit faster degradation due to the enrichment of these microbial communities.[25][26]

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Atrazine - Wikipedia [en.wikipedia.org]
- 2. Atrazine | Public Health Statement | ATSDR [wwwn.cdc.gov]
- 3. Atrazine | C8H14ClN5 | CID 2256 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Table 4-2, Physical and Chemical Properties of Atrazine - Toxicological Profile for Atrazine - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. atsdr.cdc.gov [atsdr.cdc.gov]
- 6. ICSC 0099 - ATRAZINE [inchem.org]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. atsdr.cdc.gov [atsdr.cdc.gov]
- 9. scielo.br [scielo.br]
- 10. vtechworks.lib.vt.edu [vtechworks.lib.vt.edu]
- 11. apvma.gov.au [apvma.gov.au]
- 12. pubs.acs.org [pubs.acs.org]
- 13. Atrazine metabolism and herbicidal selectivity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Abiotic dealkylation and hydrolysis of atrazine by birnessite - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Photoreduction of atrazine from aqueous solution using sulfite/iodide/UV process, degradation, kinetics and by-products pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. Photochemical degradation of atrazine in UV and UV/H2O2 process: pathways and toxic effects of products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. pure.seoultech.ac.kr [pure.seoultech.ac.kr]
- 19. mdpi.com [mdpi.com]

© 2026 BenchChem. All rights reserved.

- 20. Biodegradation of Atrazine by Agrobacterium radiobacter J14a and Use of This Strain in Bioremediation of Contaminated Soil - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Atrazine biodegradation efficiency, metabolite detection, and trzD gene expression by enrichment bacterial cultures from agricultural soil - PMC [pmc.ncbi.nlm.nih.gov]
- 22. researchgate.net [researchgate.net]
- 23. Atrazine Degradation Pathway [eawag-bbd.ethz.ch]
- 24. Impact of Atrazine Exposure on the Microbial Community Structure in a Brazilian Tropical Latosol Soil - PMC [pmc.ncbi.nlm.nih.gov]
- 25. researchgate.net [researchgate.net]
- 26. mdpi.com [mdpi.com]

- To cite this document: BenchChem. [Atrazine-2-ethoxy solubility and stability]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b177272/docs#atrazine-2-ethoxy-solubility-and-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.